

# A Comprehensive Technical Guide to 3,3-Dimethoxypropanenitrile: Physical Properties and Stability

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## Compound of Interest

Compound Name: 3,3-Dimethoxypropanenitrile

Cat. No.: B1201781

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a detailed overview of the physical properties and chemical stability of **3,3-Dimethoxypropanenitrile** (CAS No. 57597-62-3). This document is intended to be a valuable resource for researchers, scientists, and professionals in drug development and other areas of chemical synthesis, offering critical data and procedural insights to ensure the safe and effective handling and application of this versatile compound.

## Core Physical Properties

**3,3-Dimethoxypropanenitrile**, also known as cyanoacetaldehyde dimethyl acetal, is a colorless to pale yellow liquid.<sup>[1]</sup> It is a key intermediate in various organic syntheses, particularly in the preparation of pharmaceutical and agrochemical compounds.<sup>[2][3]</sup> A summary of its key physical properties is presented in Table 1. It is important to note that some variations in reported values exist across different suppliers, which may be attributed to differences in measurement conditions and sample purity.

Table 1: Physical Properties of **3,3-Dimethoxypropanenitrile**

Property	Value	Source(s)
Molecular Formula	C <sub>5</sub> H <sub>9</sub> NO <sub>2</sub>	[1][4][5]
Molecular Weight	115.13 g/mol	[1][4][5]
Boiling Point	92.5 °C at 30 mmHg178 - 180 °C136 °C152 °C195 °C	[4][5][6][1][4][2][7]
Density	1.026 g/mL at 25 °C1.036 g/cm <sup>3</sup> 0.95 g/cm <sup>3</sup> 1.01 g/cm <sup>3</sup>	[4][5][6][8][1][4][2]
Refractive Index (n <sup>20</sup> /D)	1.4141.419 - 1.4211.4130 - 1.4150	[4][6][1][8]
Melting Point	-52 °C	[4]
Flash Point	71 °C (160 °F)83 °C (181.4 °F)182 °F	[1][7][2][4]
Solubility	Slightly soluble in water. Soluble in many organic solvents such as ethanol and ether.	[1][2][4]
Appearance	Colorless to pale yellow liquid	[1][5]

## Chemical Stability and Handling

Proper storage and handling of **3,3-Dimethoxypropanenitrile** are crucial to maintain its integrity and ensure laboratory safety.

### Storage and Stability

**3,3-Dimethoxypropanenitrile** should be stored in a cool, dry, and well-ventilated area, away from sources of heat, sparks, and open flames.[4][5][7] The recommended storage temperature is between 2-8°C.[4] To prevent decomposition and reaction with atmospheric moisture, it should be kept in a tightly sealed container.[4]

### Incompatibilities

This compound is incompatible with strong oxidizing agents, strong acids, and strong bases.[4] Contact with these substances should be avoided to prevent potentially vigorous reactions.

## Hazardous Reactions

Information regarding specific hazardous reactions of **3,3-Dimethoxypropanenitrile** is limited. However, like other nitriles, it may undergo hydrolysis under acidic or basic conditions.

## Experimental Protocols

Detailed experimental protocols for the determination of the physical properties of **3,3-Dimethoxypropanenitrile** are not extensively available in the public domain. However, standard methodologies, as outlined below, are typically employed for such characterizations.

## Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. A common laboratory method for determining the boiling point is distillation.

Apparatus:

- Distillation flask
- Condenser
- Thermometer
- Heating mantle
- Receiving flask

Procedure:

- Place a sample of **3,3-Dimethoxypropanenitrile** in the distillation flask along with a few boiling chips.
- Assemble the distillation apparatus. The thermometer bulb should be positioned just below the side arm of the distillation flask to accurately measure the temperature of the vapor.

- Begin heating the flask gently.
- Record the temperature at which the liquid is consistently boiling and condensing in the condenser. This temperature is the boiling point. For measurements at reduced pressure, a vacuum pump and a manometer are required.

## Determination of Density

Density is the mass per unit volume of a substance. It is typically measured using a pycnometer or a digital density meter.

Apparatus:

- Pycnometer (a glass flask with a close-fitting ground glass stopper with a capillary tube through it)
- Analytical balance
- Water bath for temperature control

Procedure:

- Clean and dry the pycnometer and determine its mass.
- Fill the pycnometer with distilled water and place it in a water bath at a constant temperature (e.g., 25 °C) until it reaches thermal equilibrium.
- Record the mass of the pycnometer filled with water.
- Empty and dry the pycnometer, then fill it with **3,3-Dimethoxypropanenitrile**.
- Bring the filled pycnometer to the same constant temperature in the water bath.
- Record the mass of the pycnometer filled with the sample.
- Calculate the density of the sample using the known density of water at that temperature.

## Determination of Refractive Index

The refractive index is a dimensionless number that describes how fast light travels through the material. It is a characteristic property of a substance and is measured using a refractometer.

Apparatus:

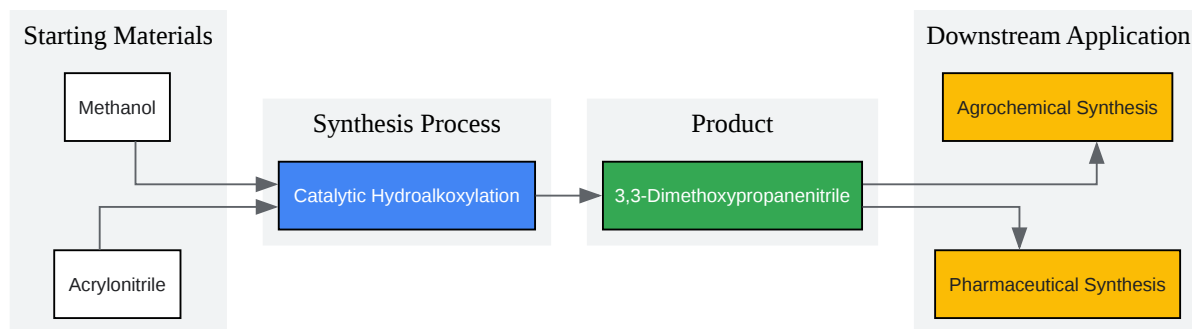
- Abbe refractometer
- Constant temperature water bath
- Dropper

Procedure:

- Calibrate the refractometer using a standard liquid with a known refractive index.
- Ensure the prism of the refractometer is clean and dry.
- Place a few drops of **3,3-Dimethoxypropanenitrile** onto the prism.
- Close the prism and allow the sample to reach the desired temperature (e.g., 20 °C) by circulating water from the constant temperature bath.
- Adjust the refractometer to bring the dividing line between the light and dark fields into the crosshairs of the eyepiece.
- Read the refractive index from the scale.

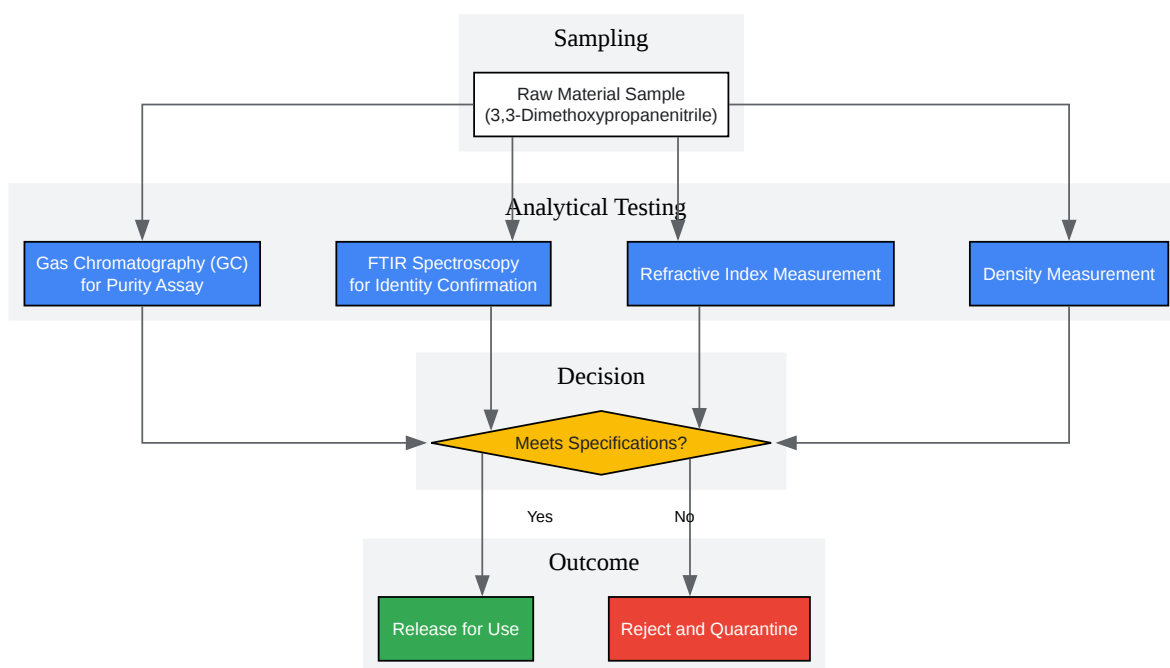
## Visualizations

To aid in the understanding of the application and quality control of **3,3-Dimethoxypropanenitrile**, the following diagrams are provided.



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Caption: A simplified workflow illustrating the synthesis of **3,3-Dimethoxypropanenitrile** and its primary applications.



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Caption: A typical quality control workflow for **3,3-Dimethoxypropanenitrile**.

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- To cite this document: BenchChem. [A Comprehensive Technical Guide to 3,3-Dimethoxypropanenitrile: Physical Properties and Stability]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1201781#physical-properties-and-stability-of-3-3-dimethoxypropanenitrile]

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